

Spectroscopic Identification and Structural Confirmation of 2-(2-Methylphenyl)propan-1-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Methylphenyl)propan-1-amine

CAS No.: 5266-88-6

Cat. No.: B1656415

[Get Quote](#)

Executive Summary & Compound Profile

2-(2-Methylphenyl)propan-1-amine is a primary amine featuring a propyl chain substituted at the

-position (C2) with an ortho-toluyyl group. Unlike its

-methyl isomer (an amphetamine derivative), this compound is a

-phenethylamine analog. Distinguishing between these regioisomers is critical, as they exhibit vastly different pharmacological profiles and regulatory statuses.

- IUPAC Name: **2-(2-Methylphenyl)propan-1-amine**
- Molecular Formula:
- Molecular Weight: 149.23 g/mol
- Key Structural Feature: Chiral center at C2; ortho-substitution on the phenyl ring.

The Analytical Challenge

The primary challenge lies in differentiating this "

-isomer" from its "

-isomer" (1-(2-methylphenyl)propan-2-amine) and "chain isomers" (e.g.,

-methyl analogs). Standard low-resolution mass spectrometry can yield similar molecular ions (149), necessitating a multi-modal approach.

Comparative Analysis of Spectroscopic Techniques

This section compares the efficacy of Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared Spectroscopy (IR) for confirming this specific structure.

Table 1: Comparative Efficacy of Analytical Methods

Feature	Target: 2-(2-Methylphenyl)propan-1-amine	Alternative: 1-(2-Methylphenyl)propan-2-amine	Differentiation Power
Structure Type	-isomer (Amine at C1)	-isomer (Amine at C2)	High
MS Base Peak (EI)	m/z 30 ()	m/z 44 ()	Critical (Gold Standard)
¹ H NMR (Chain)	Methyl is a doublet; is a multiplet.	Methyl is a doublet; is a multiplet.	Moderate (Requires analysis)
¹ H NMR (Ring)	4H, ortho-pattern (ppm).	4H, ortho-pattern.	Low (Identical ring)
¹³ C NMR ()	~46-48 ppm ()	~50-52 ppm ()	High

A. Mass Spectrometry (MS): The Primary Differentiator

Mass spectrometry, particularly Electron Ionization (EI), provides the most rapid discrimination between the target and its amphetamine-like isomers.

- Mechanism: The fragmentation is driven by
 - cleavage relative to the nitrogen atom.
 - Target (
 - isomer): Cleavage of the
 - bond yields the resonance-stabilized iminium ion
 - , appearing at m/z 30.
 - Alternative (
 - isomer): Cleavage of the
 - bond yields
 - , appearing at m/z 44.



Critical Insight: If your mass spectrum shows a base peak at m/z 44, you have synthesized or isolated the amphetamine analog, not the target

-isomer.

B. Nuclear Magnetic Resonance (NMR): The Structural Proof

While MS confirms the chain type, NMR is required to confirm the ortho-position of the methyl group on the ring.

- ^1H NMR Signature:

- Ortho-Methyl: A sharp singlet at 2.30–2.35 ppm.
- Chain Methyl: A doublet at 1.20–1.25 ppm (Hz).
- Diastereotopic Protons: The protons adjacent to the nitrogen (C1) are diastereotopic due to the chiral center at C2. They appear as a complex ABX multiplet system around 2.8–3.0 ppm, distinct from the simple doublet often seen in achiral analogs.

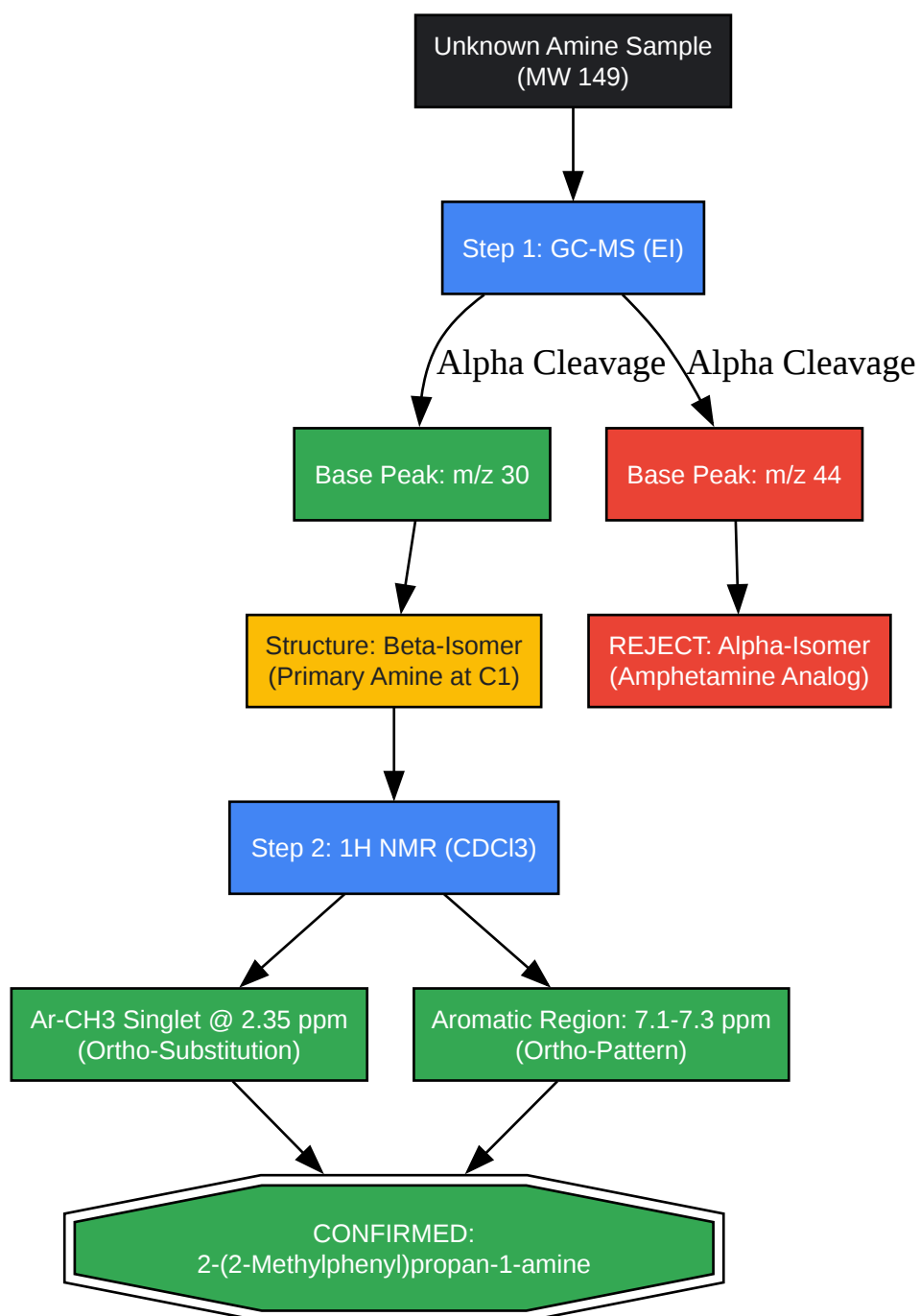
C. Infrared Spectroscopy (IR)

IR is less specific for the chain but definitive for the ring substitution pattern.

- Ortho-Substitution: Look for a strong, solitary out-of-plane bending band between 735–770 cm^{-1} .
- Contrast: Meta isomers typically show two bands (690 & 780 cm^{-1}), and para isomers show a single band at 800–860 cm^{-1} .

Visualization of Analytical Logic

The following diagram illustrates the decision matrix for confirming the structure of **2-(2-Methylphenyl)propan-1-amine**.



[Click to download full resolution via product page](#)

Figure 1: Analytical Decision Tree for Structural Confirmation. Note the critical divergence at the MS step based on base peak m/z.

Experimental Protocol

Method A: GC-MS Screening

Purpose: Rapid differentiation from amphetamine-type isomers.[\[1\]](#)

- Sample Preparation: Dissolve 1 mg of the amine hydrochloride salt in 1 mL of methanol. Add 1 drop of 1M NaOH to liberate the free base (optional, but improves peak shape).
- Instrument Parameters:
 - Column: DB-5MS or equivalent (30m x 0.25mm).
 - Carrier Gas: Helium at 1.0 mL/min.
 - Temp Program: 80°C (1 min) → 20°C/min → 280°C.
 - Ionization: Electron Impact (EI) at 70 eV.
- Data Interpretation:
 - Verify Molecular Ion (m/z 149).
 - Confirm Base Peak at m/z 30.
 - Look for secondary fragment at m/z 119 (Loss of H_2O , formation of o-methyl-phenethyl carbocation).

Method B: High-Resolution 1H NMR

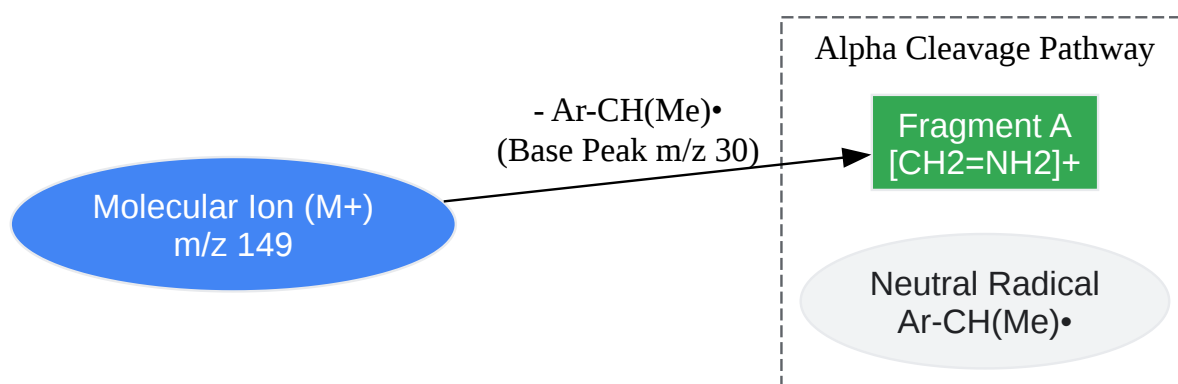
Purpose: Confirmation of regio-chemistry (ortho vs. meta/para).

- Solvent:
(Deuterated Chloroform) with TMS internal standard.
- Concentration: ~10 mg sample in 0.6 mL solvent.
- Acquisition: Minimum 16 scans to resolve aromatic splitting.
- Key Assignment (Expected Shifts):

- 1.22 (3H, d, Hz,)
- 2.34 (3H, s,)
- 2.85–2.95 (2H, m,)
- 3.10–3.20 (1H, m,)
- 7.05–7.25 (4H, m, Aromatic)

Mechanistic Insight: Fragmentation Pathway

Understanding why the mass spectrum looks the way it does ensures you can defend your data.



[Click to download full resolution via product page](#)

Figure 2: Primary fragmentation pathway under Electron Ionization (EI). The stability of the iminium ion (m/z 30) drives the base peak formation.

References

- PubChem. (2025).[2] 2-phenylpropan-1-amine (Compound Summary).[2][3][4][5][6] National Library of Medicine. [\[Link\]](#)
- Wojtowicz, M., et al. (2019). Differentiation of regioisomeric phenethylamines by gas chromatography-mass spectrometry. Forensic Toxicology.[1][4][7][8] [\[Link\]](#)
- SpectraBase. (2024). Mass Spectrum of beta-Methylphenethylamine.[1][3][4][7][8] Wiley Science Solutions. [\[Link\]](#)
- Silverstein, R. M., et al. (2014). Spectrometric Identification of Organic Compounds. 8th Edition. Wiley.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Analysis of β -Methylphenethylamine (BMPEA) and Its Novel Metabolites in Rat Blood Using MMSPE and UPLC-qTOF-MS - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38111111/)]
- 2. 2-Phenylpropylamine | C₉H₁₃N | CID 11398 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/2-Phenylpropylamine)]
- 3. scispace.com [scispace.com]
- 4. [researchgate.net](https://www.researchgate.net/publication/338111111) [[researchgate.net](https://www.researchgate.net/publication/338111111)]
- 5. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 6. Molecular structure analysis and biological properties investigation on antiseptic drug; 2-amino-1-phenyl-1-propanol using spectroscopic and computational research analysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38111111/)]
- 7. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- 8. Keith Borer Consultants News | BMPEA false positive confirmation for amphetamine in toxicology [keithborer.co.uk]
- To cite this document: BenchChem. [Spectroscopic Identification and Structural Confirmation of 2-(2-Methylphenyl)propan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1656415/docs#spectroscopic-identification-and-structural-confirmation-of-2-2-methylphenyl-propan-1-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)